

Methylenebis(chlorodimethyl)silane: A Technical Guide to its Potential in Advanced Materials

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Compound of Interest

Compound Name: Silane,
methylenebis(chlorodimethyl-

Cat. No.: B1596193

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Introduction

Methylenebis(chlorodimethyl)silane, also known as bis(chlorodimethylsilyl)methane, is a bifunctional organosilicon compound with the chemical formula $C_5H_{14}Cl_2Si_2$.^[1] Its unique structure, featuring two chlorodimethylsilyl groups linked by a methylene bridge, presents intriguing possibilities for applications in materials science, primarily as a crosslinking agent and a precursor for novel silicon-containing polymers. The presence of two reactive chlorosilyl groups allows for the formation of stable siloxane bonds, enabling the creation of tailored polymeric architectures with enhanced thermal and mechanical properties. This technical guide provides an in-depth overview of the synthesis, properties, and potential applications of methylenebis(chlorodimethyl)silane for researchers, scientists, and professionals in drug development and materials science.

Physicochemical Properties

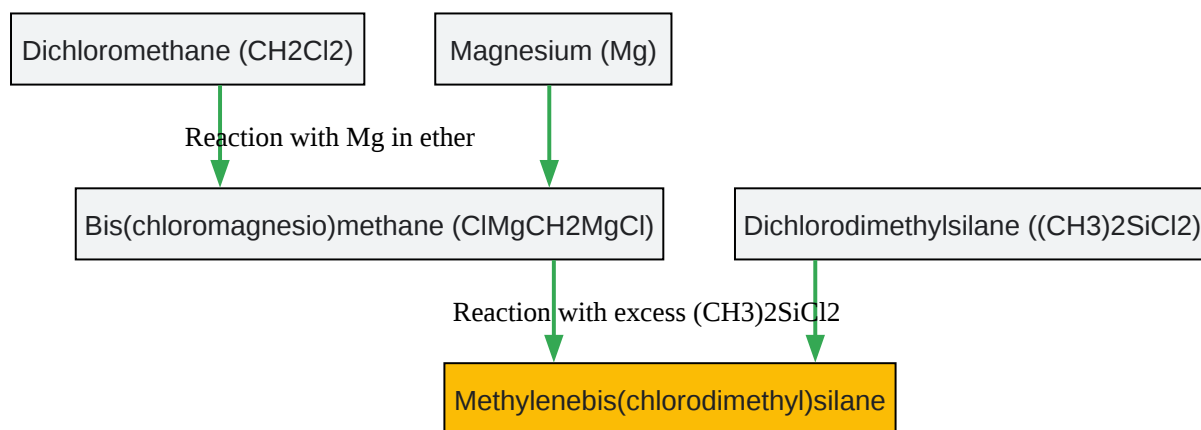
Methylenebis(chlorodimethyl)silane is a specialty silane that is noted to be challenging to synthesize, positioning it primarily as a lab-scale product.^[2] Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	5357-38-0	[2][3]
Molecular Formula	C ₅ H ₁₄ Cl ₂ Si ₂	[1]
Molecular Weight	201.242 g/mol	[1]
Synonyms	Bis(chlorodimethylsilyl)methane, Chloro[[chloro(dimethyl)silyl]methyl]dimethylsilane	[1]

Synthesis

While detailed, high-yield synthesis protocols for methylenebis(chlorodimethyl)silane are not widely published, a plausible synthetic pathway can be conceptualized based on established organosilicon chemistry. A potential route involves the reaction of a di-Grignard reagent derived from dichloromethane with an excess of dichlorodimethylsilane. This approach, however, is likely to be complicated by side reactions and purification challenges, contributing to the compound's limited commercial availability.[2]

A generalized workflow for a potential laboratory-scale synthesis is outlined below.



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Caption: Hypothetical synthesis of Methylenebis(chlorodimethyl)silane.

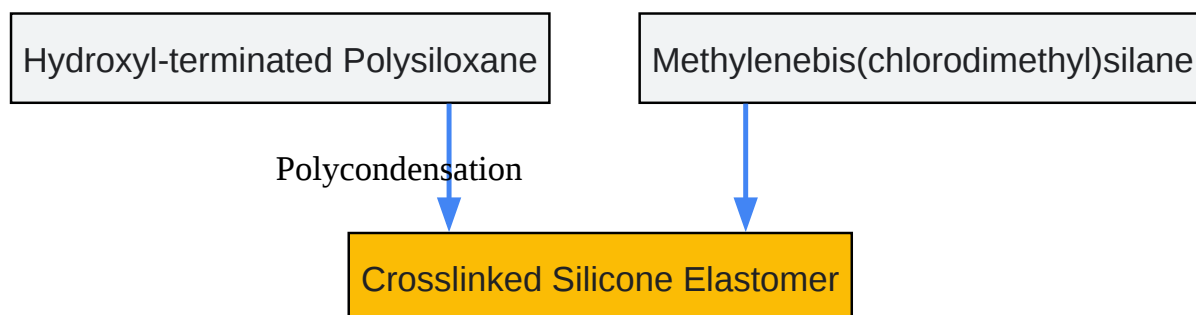
Potential Applications in Materials Science

The primary utility of methylenebis(chlorodimethyl)silane in materials science lies in its role as a crosslinking agent for silicone polymers, such as polydimethylsiloxane (PDMS). The bifunctional nature of the molecule allows it to connect two polymer chains, forming a three-dimensional network that enhances the material's properties.

Crosslinking of Polysiloxanes

Methylenebis(chlorodimethyl)silane can react with hydroxyl-terminated polysiloxanes (e.g., α,ω -dihydroxypolydimethylsiloxane) through a condensation reaction. Each chlorosilyl group reacts with a hydroxyl group, releasing hydrochloric acid and forming a stable Si-O-Si (siloxane) bond. This process creates a crosslinked network, converting the liquid or semi-solid silicone prepolymer into a solid elastomer.

The logical workflow for this crosslinking process is as follows:



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Caption: Crosslinking of polysiloxanes with Methylenebis(chlorodimethyl)silane.

Enhancement of Material Properties

The introduction of methylene bridges as crosslinking points can significantly impact the thermal and mechanical properties of the resulting silicone elastomer.

Thermal Stability: The strong Si-C and Si-O bonds contribute to the overall thermal stability of the polymer network. The degree of crosslinking directly influences the material's resistance to thermal degradation. Thermogravimetric analysis (TGA) is a key technique to quantify this property, with higher decomposition temperatures indicating enhanced stability. While specific data for methylenebis(chlorodimethyl)silane is not readily available, studies on similar crosslinking agents show that increased crosslink density generally improves thermal stability.

Mechanical Properties: The formation of a crosslinked network transforms the polymer from a viscous liquid to an elastic solid. The mechanical properties, such as tensile strength, elongation at break, and hardness, are directly related to the crosslink density. A higher concentration of methylenebis(chlorodimethyl)silane would lead to a more densely crosslinked network, resulting in a harder and less flexible material. Differential Scanning Calorimetry (DSC) can be used to determine the glass transition temperature (T_g), which is also influenced by the degree of crosslinking.^{[4][5][6]}

Property	Expected Effect of Crosslinking with Methylenebis(chlorodimethyl)silane
Tensile Strength	Increase
Elongation at Break	Decrease
Hardness	Increase
Thermal Stability	Increase
Glass Transition Temperature (T_g)	Increase

Precursor for Bridged Polysilsesquioxanes

Methylenebis(chlorodimethyl)silane can also serve as a monomer for the synthesis of bridged polysilsesquioxanes. These are a class of hybrid organic-inorganic materials with a ladder-like or cage-like structure. The hydrolysis and subsequent condensation of methylenebis(chlorodimethyl)silane would lead to the formation of a polysilsesquioxane network where the silicon atoms are interconnected by both siloxane and methylene bridges. These materials are of interest for applications in catalysis, separations, and as low-dielectric constant materials.

Experimental Protocols

Detailed experimental protocols for the use of methylenebis(chlorodimethyl)silane are scarce in the literature. However, a general procedure for the crosslinking of a hydroxyl-terminated polysiloxane can be outlined as follows.

Materials:

- α,ω -dihydroxypolydimethylsiloxane (PDMS-diol) of a specific molecular weight
- Methylenebis(chlorodimethyl)silane
- Anhydrous toluene (or other suitable aprotic solvent)
- Triethylamine (or other HCl scavenger)

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve a known amount of PDMS-diol in anhydrous toluene.
- Add a stoichiometric amount of triethylamine to the solution.
- Slowly add a solution of methylenebis(chlorodimethyl)silane in anhydrous toluene to the stirred PDMS-diol solution at room temperature. The molar ratio of the crosslinker to the prepolymer will determine the crosslink density.
- After the addition is complete, continue stirring the reaction mixture at room temperature for several hours or until the desired viscosity is reached.
- The resulting crosslinked polymer can be cast into a mold and the solvent evaporated to obtain a solid elastomeric film.
- The triethylamine hydrochloride byproduct can be removed by filtration.

Characterization

The synthesized methylenebis(chlorodimethyl)silane and the resulting crosslinked polymers can be characterized using various analytical techniques.

Methylenebis(chlorodimethyl)silane:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H , ^{13}C , and ^{29}Si NMR would be used to confirm the molecular structure. While specific spectra for this compound are not widely available, related compounds like 1,2-bis(chlorodimethylsilyl)ethane show characteristic peaks for the methyl and methylene protons and the silicon atoms.^[7]
- Infrared (IR) Spectroscopy: The IR spectrum would show characteristic absorption bands for Si-CH₃, C-H, and Si-Cl bonds. The NIST WebBook provides a reference IR spectrum for this compound.^[1]
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.

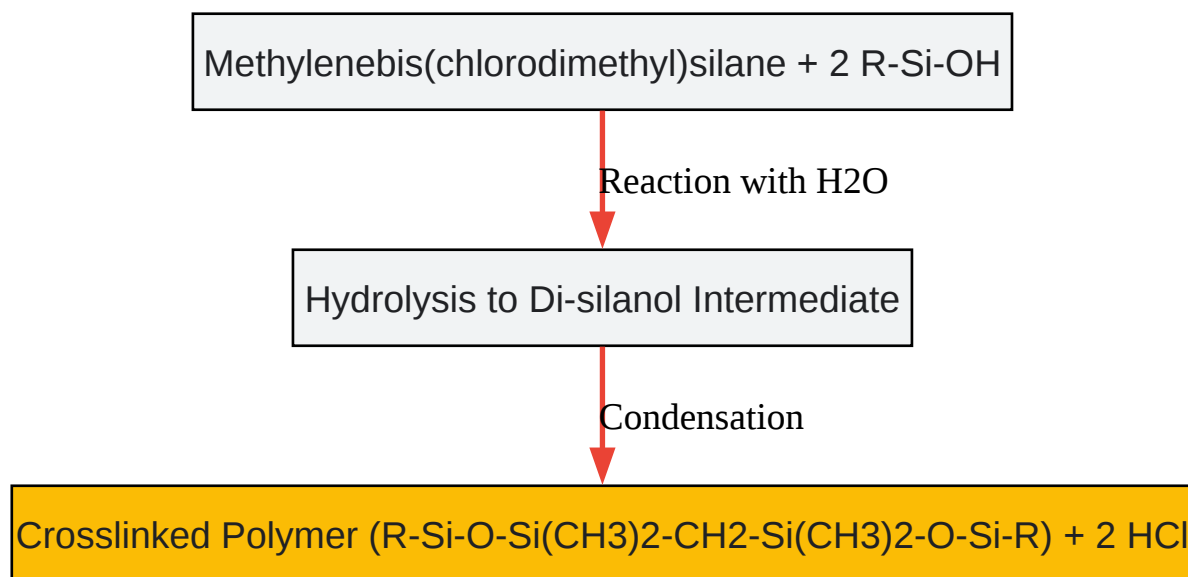
Crosslinked Polymers:

- Thermogravimetric Analysis (TGA): To evaluate the thermal stability of the material.
- Differential Scanning Calorimetry (DSC): To determine the glass transition temperature (T_g) and other thermal transitions.^{[6][8][9]}
- Mechanical Testing: To measure tensile strength, elongation at break, and hardness using a universal testing machine.
- Swell Ratio Measurement: To estimate the crosslink density by measuring the amount of solvent absorbed by the elastomer.

Signaling Pathways and Reaction Mechanisms

The core chemical transformation involving methylenebis(chlorodimethyl)silane is its hydrolysis and condensation. The chlorosilyl groups are highly susceptible to hydrolysis, reacting with water to form silanol intermediates. These silanols are unstable and readily undergo condensation with other silanols or hydroxyl groups on a polymer chain to form stable siloxane bonds.

The reaction pathway for the crosslinking of a hydroxyl-terminated polysiloxane is depicted below.



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